

How to prepare GSK2982772 stock solutions for in vitro use

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Compound of Interest

Compound Name: GSK2982772

Cat. No.: B607817

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Welcome to the technical support resource for **GSK2982772**. This guide provides detailed information, frequently asked questions (FAQs), and troubleshooting advice for preparing and using **GSK2982772** stock solutions in in vitro research settings.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing **GSK2982772** stock solutions?

A1: The highly recommended solvent for preparing stock solutions of **GSK2982772** for in vitro use is Dimethyl Sulfoxide (DMSO).^{[1][2][3][4]} The compound is highly soluble in DMSO but is practically insoluble in water.^[1] For optimal results, it is crucial to use fresh, anhydrous DMSO, as the solvent is hygroscopic and absorbed moisture can significantly decrease the solubility of the compound.^{[1][3]}

Q2: What is the maximum solubility of **GSK2982772** in common solvents?

A2: **GSK2982772** exhibits the highest solubility in DMSO. Reported solubility values can vary between suppliers and batches. The quantitative data is summarized in the table below.

Q3: My compound is not dissolving completely. What should I do?

A3: If you encounter precipitation or difficulty in dissolving the compound, gentle warming (e.g., to 37°C) and/or sonication in an ultrasonic bath can help facilitate dissolution.^{[1][5]} Ensure your

DMSO is fresh and anhydrous, as moisture can hinder solubility.[1][3]

Q4: How should I store the **GSK2982772** stock solution?

A4: Once prepared, stock solutions should be aliquoted into smaller, single-use volumes to avoid repeated freeze-thaw cycles.[5] Store these aliquots in tightly sealed vials at -20°C for short-to-medium-term storage (up to 1 year) or at -80°C for long-term storage (up to 2 years). [1]

Q5: How do I prepare a working solution from the high-concentration DMSO stock for my cell culture experiment?

A5: To prepare a working solution, the high-concentration DMSO stock should be serially diluted in your cell culture medium to the final desired concentration. It is critical to ensure that the final concentration of DMSO in the culture medium is non-toxic to your cells, typically below 0.1% to 0.5%. Always add the DMSO stock to the medium (not the other way around) and mix thoroughly to avoid precipitation.

Q6: What are typical working concentrations for in vitro experiments?

A6: The optimal working concentration depends on the specific cell type and assay.

GSK2982772 is a potent inhibitor of RIPK1 with an IC₅₀ of 16 nM for the human enzyme.[1][3] Studies have used concentrations ranging from the low nanomolar to the low micromolar range. For example, concentrations of 3-300 nM have been used to reduce cytokine production in tissue explants[4], while other cell-based assays have used concentrations up to 10 µM.[6] It is always recommended to perform a dose-response experiment to determine the optimal concentration for your specific experimental setup.

Data Presentation

Solubility Data

The solubility of **GSK2982772** in various solvents is summarized below. Note that values can vary slightly between different sources and batches.

| Solvent | Maximum Concentration (mg/mL) | Maximum Concentration (mM) | Notes |
|-------------------------|-------------------------------|----------------------------|---|
| DMSO | 75 - 250 mg/mL[1][3] | 198.7 - 662.4 mM[1][3] | Highly soluble. Use of fresh, anhydrous DMSO and sonication is recommended for higher concentrations. [1] |
| Ethanol | 5 - 17.5 mg/mL[2][4] | 13.2 - 46.4 mM[2][4] | Moderately soluble. |
| DMF | 10 mg/mL[2][4] | 26.5 mM[2][4] | Moderately soluble. |
| DMSO:PBS (pH 7.2) (1:5) | 0.16 mg/mL[2][4] | 0.42 mM[2][4] | Low solubility in aqueous solutions. |
| Water | < 0.1 mg/mL[1] | Insoluble[1] | |

Molecular Weight of **GSK2982772**: 377.40 g/mol [1][7]

Stock Solution Preparation Table (using DMSO)

This table provides the required volume of DMSO to dissolve a specific mass of **GSK2982772** powder to achieve common stock concentrations.

| Desired Stock Concentration | Mass of GSK2982772 | | |
|-----------------------------|--------------------|----------|----------|
| 1 mg | 5 mg | 10 mg | |
| 1 mM | 2.65 mL | 13.25 mL | 26.50 mL |
| 5 mM | 0.53 mL | 2.65 mL | 5.30 mL |
| 10 mM | 0.265 mL | 1.325 mL | 2.65 mL |
| 50 mM | 0.053 mL | 0.265 mL | 0.53 mL |

Experimental Protocols

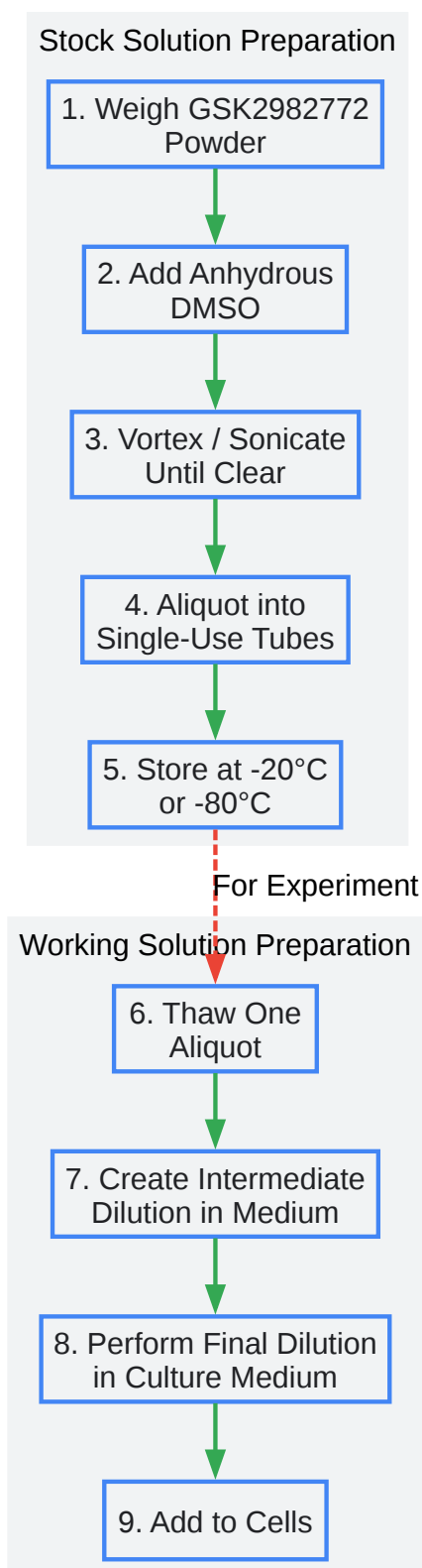
Protocol: Preparation of a 10 mM Stock Solution in DMSO

- **Weighing:** Accurately weigh out the desired amount of **GSK2982772** powder (e.g., 1 mg) in a sterile microcentrifuge tube.
- **Solvent Addition:** Based on the molecular weight (377.40 g/mol), add the calculated volume of fresh, anhydrous DMSO to the powder. To make a 10 mM stock solution with 1 mg of powder, add 265 μ L of DMSO.
- **Dissolution:** Vortex the tube for 1-2 minutes to dissolve the powder. If needed, gently warm the tube to 37°C or place it in an ultrasonic water bath for 5-10 minutes until the solution is clear.[\[1\]](#)[\[5\]](#)
- **Storage:** Aliquot the stock solution into single-use volumes (e.g., 10-20 μ L) in sterile tubes. Store the aliquots at -20°C or -80°C.[\[1\]](#)

Protocol: Preparation of a 1 μ M Working Solution

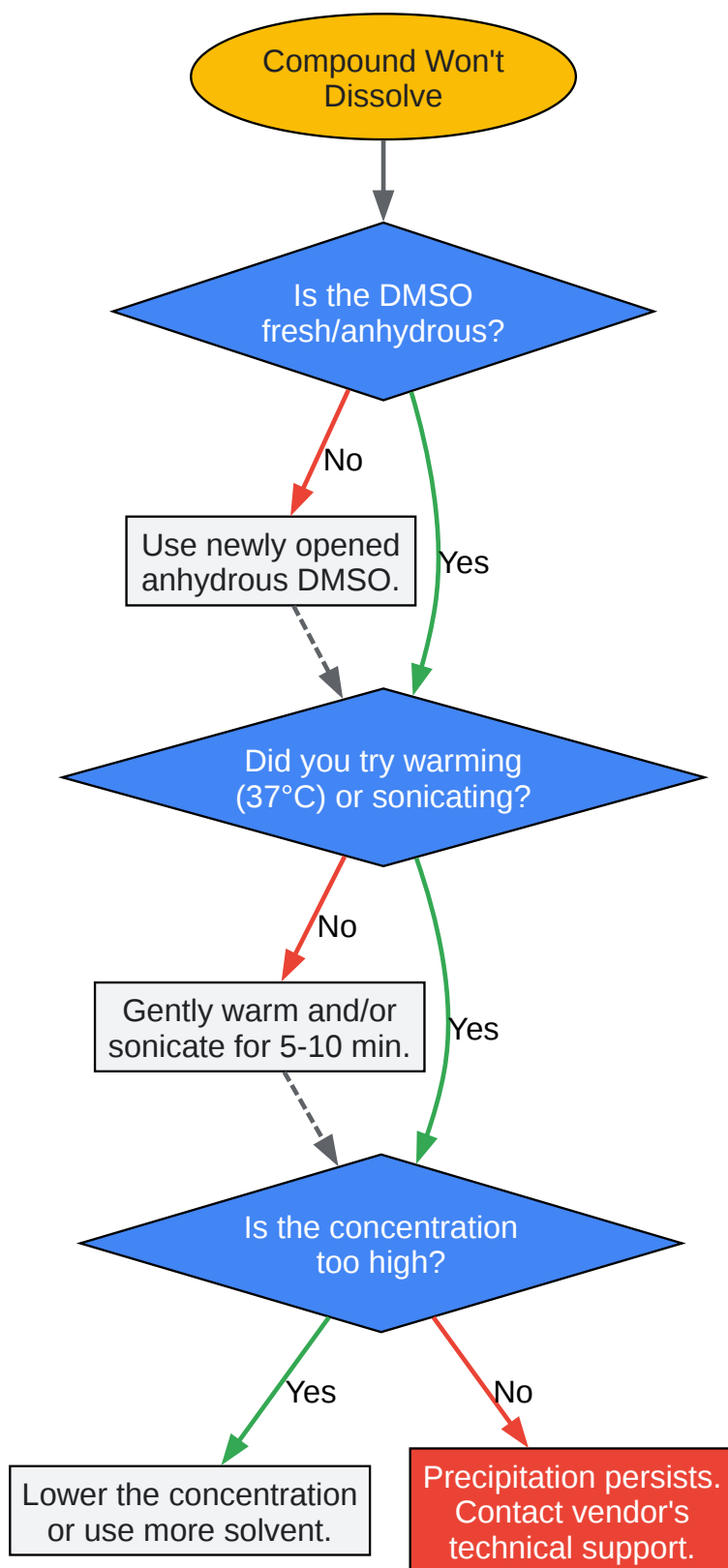
- **Intermediate Dilution (Optional but Recommended):** Prepare an intermediate dilution from your 10 mM stock solution. For example, dilute the 10 mM stock 1:100 in sterile cell culture medium to create a 100 μ M intermediate stock. (e.g., add 2 μ L of 10 mM stock to 198 μ L of medium).
- **Final Dilution:** Add the intermediate stock to your final volume of cell culture medium to achieve the desired 1 μ M concentration. For example, add 10 μ L of the 100 μ M intermediate stock to 990 μ L of medium in a culture well.
- **Mixing and Incubation:** Mix gently by pipetting or swirling the plate. Ensure the final DMSO concentration is below the toxic threshold for your cells (e.g., <0.1%).
- **Control:** Prepare a vehicle control by adding the same final concentration of DMSO to a separate set of cells.

Visualizations



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Caption: Workflow for preparing **GSK2982772** stock and working solutions.



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Caption: Troubleshooting guide for **GSK2982772** dissolution issues.

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